

Quantification of Ornithine in Tissue Samples Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *DL-ornithine hydrochloride*

Cat. No.: *B555907*

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Application Note and Protocol

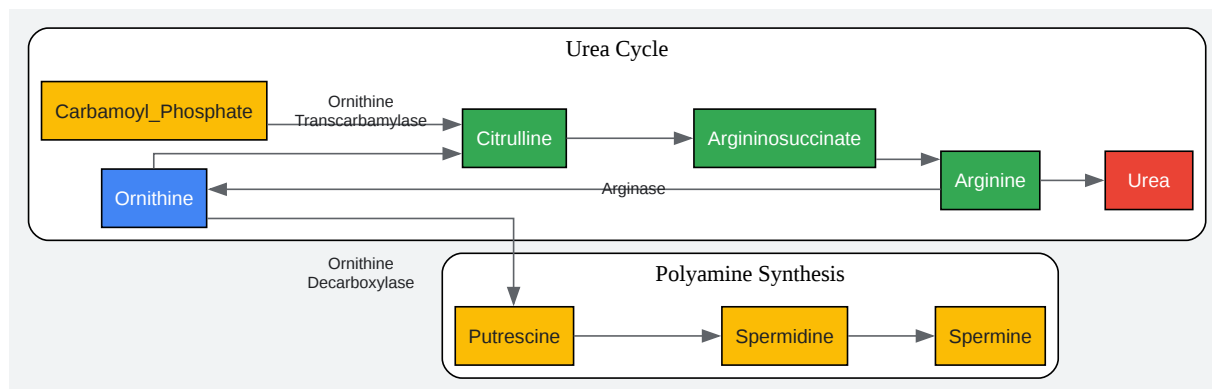
Introduction

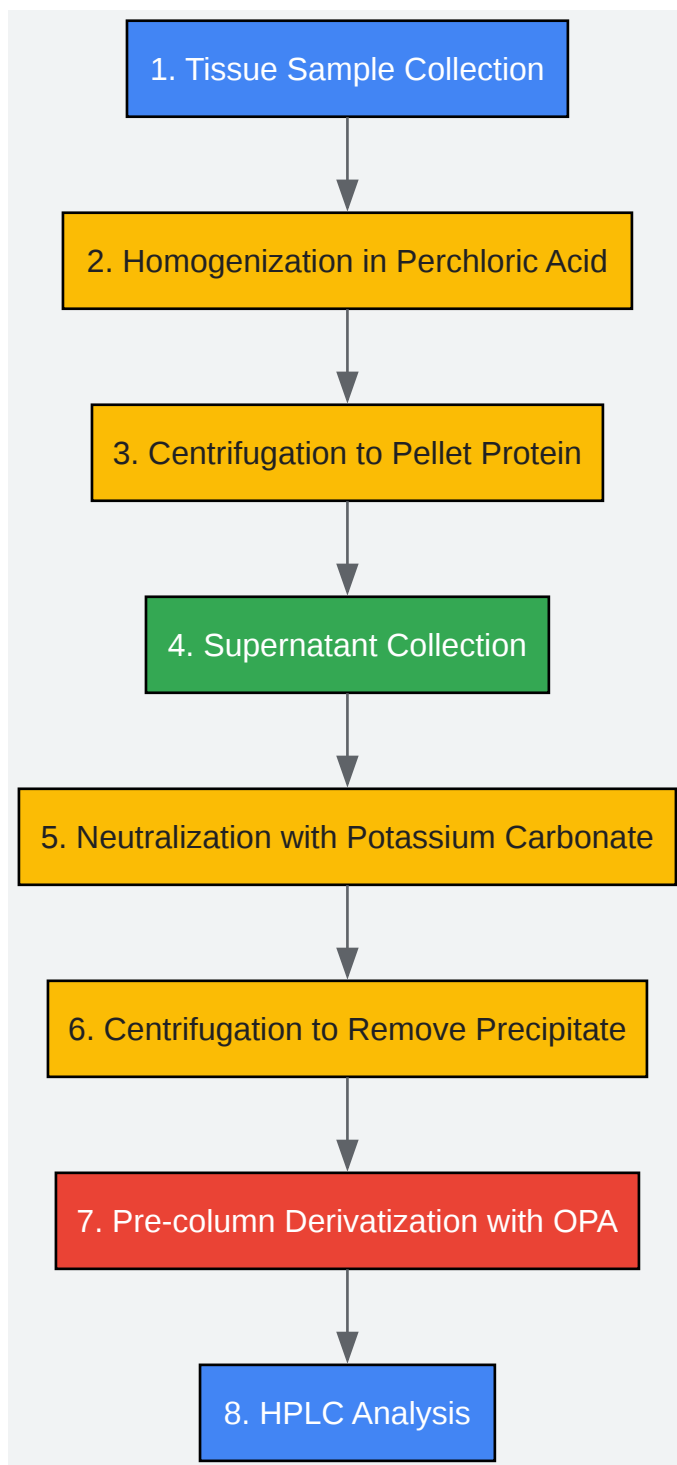
Ornithine is a non-proteinogenic amino acid that plays a crucial role in several metabolic pathways, most notably the urea cycle, where it acts as an intermediate in the detoxification of ammonia.^{[1][2][3]} It is a precursor for the synthesis of polyamines, such as putrescine, spermidine, and spermine, which are essential for cell growth and proliferation.^{[1][4]} Additionally, ornithine is involved in the synthesis of proline and glutamate.^{[1][4]} Given its central role in metabolism, the accurate quantification of ornithine in tissue samples is vital for research in metabolic diseases, drug development, and nutritional science.

This document provides a detailed protocol for the quantification of ornithine in tissue samples using reversed-phase high-performance liquid chromatography (RP-HPLC) with pre-column derivatization and fluorescence detection.

Biochemical Pathway

Ornithine is a key component of the urea cycle, where it is converted to citrulline. It is also a precursor for polyamine biosynthesis.





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References

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